

Solubility of 4,4-Dimethylpentanoic acid in organic solvents and water

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Compound of Interest

Compound Name: 4,4-Dimethylpentanoic acid

Cat. No.: B072436

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An In-depth Technical Guide on the Solubility of **4,4-Dimethylpentanoic Acid** in Organic Solvents and Water

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **4,4-dimethylpentanoic acid**. Due to its nature as a branched-chain carboxylic acid, understanding its solubility in both aqueous and organic media is crucial for its application in organic synthesis, formulation development, and as an intermediate in the production of various chemicals.^[1] This document presents available quantitative solubility data, a detailed experimental protocol for solubility determination, and a visual representation of the experimental workflow.

Core Concepts in Solubility

The solubility of a substance is defined as the maximum amount of that substance that can be dissolved in a given amount of solvent at a specific temperature and pressure to form a saturated solution. For carboxylic acids like **4,4-dimethylpentanoic acid**, solubility is governed by the interplay between the polar carboxylic acid group and the nonpolar alkyl chain. The carboxyl group can engage in hydrogen bonding with polar solvents, including water, while the hydrocarbon portion interacts with nonpolar solvents through van der Waals forces.^{[2][3]}

Generally, carboxylic acids with shorter carbon chains (one to four carbons) are miscible with water.^[2] As the length of the carbon chain increases, the nonpolar character of the molecule becomes more dominant, leading to a decrease in water solubility.^{[2][3]} Conversely, the solubility in organic solvents tends to increase with the size of the alkyl group. Branched-chain acids, such as **4,4-dimethylpentanoic acid**, may exhibit different physical properties, including solubility, compared to their straight-chain isomers.

Quantitative Solubility Data

Experimentally determined quantitative solubility data for **4,4-dimethylpentanoic acid** in a wide range of organic solvents is not readily available in the public domain. However, its general solubility characteristics are described as being soluble in organic solvents and having limited solubility in water.^[1] Estimated values for its water solubility have been reported and are summarized in the table below.

Table 1: Quantitative Solubility of **4,4-Dimethylpentanoic Acid** in Water

Solvent	Temperature (°C)	Method	Solubility (mg/L)	Source
Water	Not Specified	Estimation	4561.2	EPA T.E.S.T.
Water	Not Specified	Estimation	8499	EPI Suite

Note: These values are estimations and should be confirmed by experimental determination for critical applications.

Experimental Protocol: Shake-Flask Method for Solubility Determination

The shake-flask method is a widely recognized and reliable technique for determining the equilibrium solubility of a compound.^{[4][5]} The following protocol provides a detailed methodology for determining the solubility of **4,4-dimethylpentanoic acid**.

3.1. Materials and Equipment

- **4,4-Dimethylpentanoic acid**

- Selected solvents (e.g., water, ethanol, methanol, acetone, etc.)
- Analytical balance
- Glass vials with PTFE-lined screw caps
- Constant temperature orbital shaker or water bath
- Centrifuge
- Syringes and syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC-UV, GC-FID, or titration apparatus)

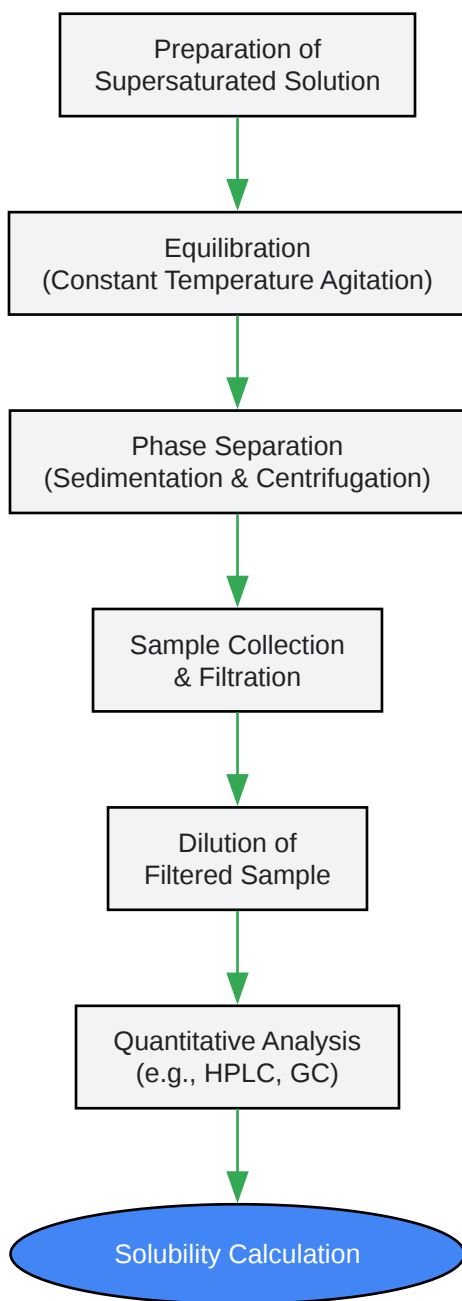
3.2. Procedure

- Preparation of a Supersaturated Solution:
 - Add an excess amount of **4,4-dimethylpentanoic acid** to a glass vial. The excess solid should be visually present to ensure a saturated solution is formed.
 - Add a known volume of the desired solvent to the vial.
- Equilibration:
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a constant temperature orbital shaker or water bath set to the desired temperature (e.g., 25 °C or 37 °C).
 - Agitate the samples for a sufficient duration to allow the system to reach equilibrium. A typical equilibration time is 24 to 72 hours. It is recommended to measure the concentration at different time points (e.g., 24, 48, and 72 hours) to ensure that equilibrium has been reached (i.e., the concentration is no longer changing).
- Phase Separation:

- After equilibration, remove the vials from the shaker.
- Allow the vials to stand undisturbed at the experimental temperature for a sufficient time to allow the excess solid to sediment.
- To ensure complete separation of the solid and liquid phases, centrifuge the vials at a high speed.
- Sample Collection and Preparation:
 - Carefully withdraw an aliquot of the clear supernatant using a syringe.
 - Immediately filter the aliquot through a syringe filter into a clean vial. This step is crucial to remove any remaining undissolved microparticles.
 - Accurately dilute the filtered sample with the appropriate solvent in a volumetric flask to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the concentration of **4,4-dimethylpentanoic acid** in the diluted sample using a validated analytical method (e.g., HPLC-UV, GC-FID, or acid-base titration).
 - Prepare a calibration curve using standard solutions of **4,4-dimethylpentanoic acid** of known concentrations.
 - Calculate the concentration of the original saturated solution by applying the dilution factor. The experiment should be performed in triplicate to ensure the reliability of the results.

Experimental Workflow Visualization

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **4,4-dimethylpentanoic acid**.



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Caption: Experimental workflow for the shake-flask solubility determination method.

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